

solubility of aluminum chlorate in different solvents

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Compound of Interest

Compound Name: Aluminum chlorate

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An In-depth Technical Guide to the Solubility of **Aluminum Chlorate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **aluminum chlorate** ($\text{Al}(\text{ClO}_3)_3$). Due to the limited availability of extensive quantitative data in publicly accessible literature, this document summarizes known solubility characteristics, outlines a detailed experimental protocol for determining solubility, and presents a logical workflow for this process. **Aluminum chlorate**, an inorganic compound known for its properties as a powerful oxidizing agent, also finds applications as a disinfectant, antiseptic, and astringent, making its solubility profile a key parameter for formulation and development in various scientific fields.

Solubility of Aluminum Chlorate

Aluminum chlorate is a hygroscopic crystalline solid that exists in various hydrated forms, including the hexahydrate and nonahydrate. Its solubility is a critical factor for its application in aqueous and non-aqueous systems.

Qualitative Solubility

Literature consistently describes **aluminum chlorate** as being highly soluble in water and soluble in alcohol.^{[1][2]} The compound is deliquescent, meaning it has a strong tendency to absorb moisture from the air to form an aqueous solution.

Quantitative Solubility Data

Specific quantitative data on the solubility of **aluminum chlorate** across different temperatures and in a wide range of organic solvents is sparse in readily available scientific literature.

However, some data for its solubility in water has been reported.

The table below summarizes the available quantitative and qualitative solubility data for **aluminum chlorate**.

Solvent	Formula	Reported Solubility	Temperature (°C)
Water	H ₂ O	300 - 400 g/L	Not Specified
Freely Soluble	Not Specified	Soluble[1][2]	Not Specified
Very Soluble[1][2]	Not Specified		
Alcohol	R-OH	Soluble[1][2]	Not Specified
Ethanol	C ₂ H ₅ OH	Soluble[1][2]	Not Specified

Note: The lack of extensive, temperature-dependent data highlights a potential area for further research.

Experimental Protocol for Determining Solubility

For researchers requiring precise solubility data, the following experimental protocol outlines a robust method for determining the solubility of **aluminum chlorate** in various solvents as a function of temperature. This method is adapted from established procedures for determining the solubility of inorganic salts.[3][4][5]

Principle

This method involves preparing a saturated solution of **aluminum chlorate** at a specific temperature, followed by the gravimetric analysis of a known volume of that solution to determine the mass of the dissolved solute. Alternatively, a polythermal method can be used where a solution of known concentration is cooled until crystallization is observed.

Materials and Equipment

- **Aluminum Chlorate** (anhydrous or a specific hydrate)
- Solvent of interest (e.g., deionized water, anhydrous ethanol)
- Temperature-controlled water or oil bath with stirring capability
- Calibrated digital thermometer ($\pm 0.1^{\circ}\text{C}$)
- Jacketed glass vessel or multiple sealed test tubes
- Magnetic stirrer and stir bars
- Analytical balance ($\pm 0.0001\text{ g}$)
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible, e.g., PTFE)
- Drying oven

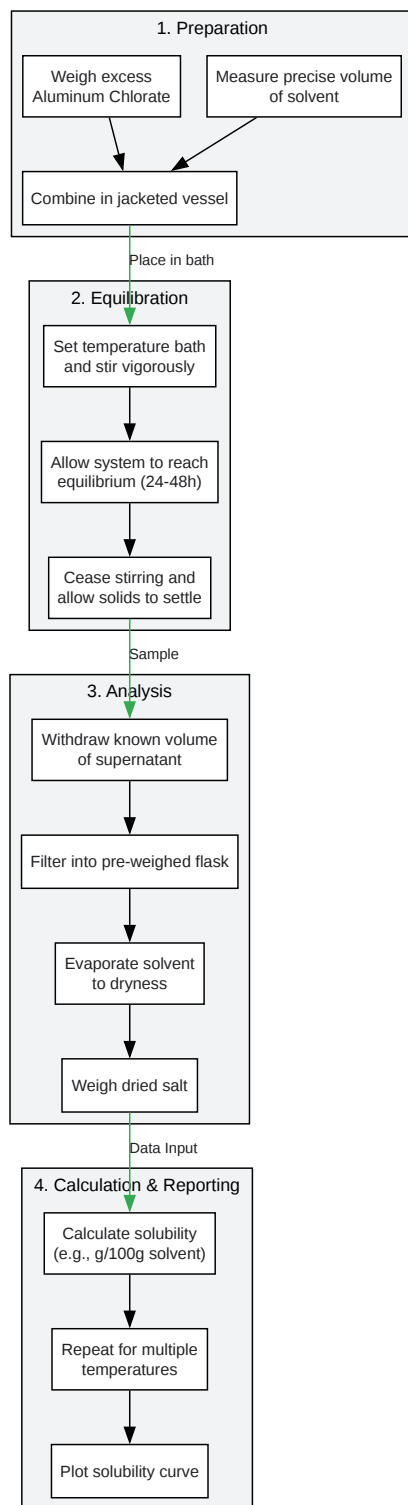
Procedure: Isothermal Method

- **Preparation:** Add an excess amount of **aluminum chlorate** to a known mass or volume of the chosen solvent in the jacketed glass vessel. The excess solid is crucial to ensure saturation.
- **Equilibration:** Place the vessel in the temperature-controlled bath set to the desired temperature. Stir the suspension vigorously for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Withdrawal:** Once equilibrium is achieved, stop the stirring and allow the excess solid to settle for 1-2 hours while maintaining the temperature.
- **Filtration:** Carefully withdraw a specific volume of the clear supernatant using a pre-heated pipette to prevent premature crystallization. Immediately pass the solution through a syringe filter into a pre-weighed volumetric flask.

- Mass Determination: Record the exact volume of the filtered saturated solution and weigh the flask to determine the mass of the solution.
- Solvent Evaporation: Place the flask in a drying oven at an appropriate temperature to slowly evaporate the solvent until a constant mass of the dry **aluminum chlorate** is achieved.
- Calculation: Calculate the solubility in grams of solute per 100 g of solvent or moles per liter (molarity).
- Repeat: Repeat steps 2-7 for each desired temperature to construct a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **aluminum chlorate** solubility using the isothermal method described above.



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